

Essential Safety and Logistical Information for Handling NF157

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Compound of Interest

Compound Name: NF157

Cat. No.: B15568980

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling **NF157**. The information is designed to be a primary resource for ensuring laboratory safety and proper chemical management.

NF157 Overview

NF157 is a selective P2Y₁₁ and P2X₁ antagonist with the chemical name 8,8'-[Carbonylbis[imino-3,1-phenylenecarbonylimino(4-fluoro-3,1-phenylene)carbonylimino]]bis-1,3,5-naphthalenetrisulfonic acid hexasodium salt. It is a synthetic organic compound used in laboratory research.^[1] **NF157** is a purinergic receptor antagonist that potently inhibits P2Y₁₁ receptor activity. It is important to note that this product may be supplied with a high degree of hydration and some residual NaCl, which can vary between batches. For precise dilution calculations, it is essential to refer to the batch-specific Certificate of Analysis.

While a specific Safety Data Sheet (SDS) for **NF157** was not found, the following guidelines are based on general best practices for handling chemical compounds in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **NF157**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against skin contact and absorption. The outer glove can be removed if contaminated, minimizing the risk of exposure to the inner glove and skin.
Eye Protection	Chemical splash goggles.	Protects the eyes from accidental splashes of solutions containing NF157.
Body Protection	A disposable, solid-front, back-closing lab coat.	Prevents contamination of personal clothing and skin. Using a disposable coat eliminates the need for laundering potentially contaminated apparel.
Respiratory Protection	A properly fitted N95 respirator or higher.	Recommended when handling the powdered form of the compound or when there is a risk of aerosolization to prevent inhalation.

Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic workflow is essential to minimize the risk of exposure and contamination when working with chemical compounds like **NF157**.

- Preparation:
 - Ensure all necessary PPE is available and in good condition.

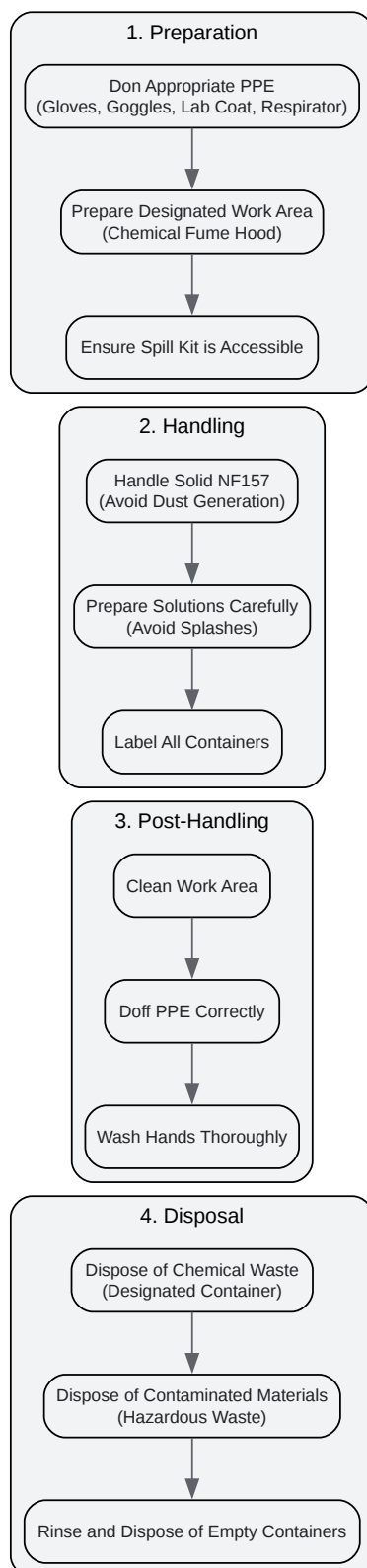
- Work in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Have a chemical spill kit readily accessible.
- Handling:
 - When handling the solid form, use caution to avoid generating dust.
 - For creating solutions, add the solvent to the **NF157** powder slowly to prevent splashing.
 - Clearly label all containers with the chemical name, concentration, date, and your initials.
- Post-Handling:
 - Wipe down the work area with an appropriate cleaning agent.
 - Remove and dispose of the outer pair of gloves first, followed by the inner pair.
 - Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan: Ensuring Environmental and Personnel Safety

Proper disposal of **NF157** and all contaminated materials is critical to prevent environmental contamination and ensure the safety of all laboratory personnel.

- Chemical Waste: Unused **NF157** and solutions containing the compound should be disposed of as chemical waste in accordance with your institution's and local regulations. Do not pour down the drain.
- Contaminated Materials: All disposable items that have come into contact with **NF157**, such as pipette tips, tubes, and gloves, should be collected in a designated, clearly labeled hazardous waste container.
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as chemical waste.

Safe Handling and Disposal Workflow for NF157



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Caption: A step-by-step workflow for the safe handling and disposal of **NF157**.

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References

- 1. NF157 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
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